

Application Notes and Protocols for Ultrasonic-Assisted Dyeing of Disperse Blue 7

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Compound of Interest

Compound Name: Disperse Blue 7

Cat. No.: B1200070

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Introduction

Disperse dyes, including **Disperse Blue 7**, are the primary class of dyes used for coloring hydrophobic fibers such as polyester. Conventional dyeing methods for these fibers often require high temperatures (around 130°C) and prolonged processing times to achieve adequate dye penetration and color fastness. The use of ultrasonic energy in textile dyeing has emerged as a promising eco-friendly alternative, offering significant advantages such as lower dyeing temperatures, reduced processing times, and decreased consumption of chemical auxiliaries.

The application of high-frequency sound waves (ultrasound) in the dyeing bath creates acoustic cavitation—the formation, growth, and implosion of microscopic bubbles. This phenomenon generates localized hot spots and intense micro-agitation, leading to several beneficial effects:

- **Improved Dye Dispersion:** Ultrasound breaks down dye aggregates, resulting in a more uniform and stable dispersion of the dye in the bath.
- **Enhanced Mass Transfer:** The ultrasonic waves accelerate the diffusion of dye molecules from the liquor to the fiber surface and into the fiber matrix.

- Degassing: Ultrasound helps to remove dissolved and entrapped air from the fiber capillaries, facilitating better contact between the dye and the fiber.

These effects collectively lead to a more efficient and energy-saving dyeing process, with improved color yield and levelness. This document provides detailed protocols and application notes for the ultrasonic-assisted dyeing of textile substrates with **Disperse Blue 7**.

Experimental Protocols

The following protocols are generalized for the ultrasonic-assisted dyeing of polyester fabric with **Disperse Blue 7**. Researchers should optimize these parameters based on their specific substrate and equipment.

Materials and Equipment

- Fabric: 100% Polyester fabric
- Dye: C.I. **Disperse Blue 7**
- Dispersing Agent: A suitable anionic or non-ionic dispersing agent (e.g., Matexil DA-N)
- pH Control: Acetic acid or a suitable buffer system to maintain the desired pH.
- Ultrasonic Bath/Probe System: A thermostatically controlled ultrasonic system with adjustable power and frequency. A common frequency for dyeing applications is around 40 kHz.
- Spectrophotometer: For measuring color strength (K/S values).
- Color Fastness Testing Equipment: To evaluate washing, rubbing, and light fastness.
- Standard laboratory glassware and equipment.

Protocol 1: Ultrasonic-Assisted Dyeing of Polyester

- Preparation of the Dyebath:
 - Prepare a dye stock solution by pasting the required amount of **Disperse Blue 7** with a small amount of dispersing agent and then adding deionized water.

- Fill the ultrasonic bath with the calculated volume of deionized water to achieve the desired material-to-liquor ratio (e.g., 1:30).
- Add the dye stock solution and any other auxiliaries (e.g., dispersing agent) to the bath.
- Adjust the pH of the dyebath to the desired level (e.g., 4.5-5.5) using acetic acid.
- Dyeing Procedure:
 - Introduce the polyester fabric sample into the dyebath.
 - Set the temperature of the ultrasonic bath to the desired dyeing temperature (e.g., 80-90°C).
 - Activate the ultrasound at the specified power and frequency.
 - Continue the dyeing process for the desired duration (e.g., 45-60 minutes).
- After-treatment (Reduction Clearing):
 - After dyeing, rinse the fabric thoroughly with cold water.
 - Prepare a reduction clearing bath containing sodium hydrosulfite and sodium hydroxide.
 - Treat the dyed fabric in this bath at 60-70°C for 15-20 minutes to remove unfixed surface dye.
 - Rinse the fabric again with hot and cold water.
 - Neutralize the fabric with a dilute solution of acetic acid.
 - Finally, rinse with cold water and air dry.

Evaluation of Dyeing Performance

- Color Strength (K/S Value): The color strength of the dyed samples can be determined by measuring the surface reflectance using a spectrophotometer and applying the Kubelka-Munk equation: $K/S = (1-R)^2 / 2R$ where R is the decimal fraction of the reflectance of the dyed fabric.

- Color Fastness:
 - Washing Fastness: Evaluate according to ISO 105-C06 standard.
 - Rubbing Fastness (Crocking): Evaluate according to ISO 105-X12 standard for both dry and wet rubbing.
 - Light Fastness: Evaluate according to ISO 105-B02 standard.

Data Presentation

The following tables summarize typical quantitative data obtained from studies on ultrasonic-assisted dyeing of disperse dyes on polyester. While not specific to **Disperse Blue 7**, they provide a strong indication of the expected improvements.

Table 1: Comparison of Dyeing Parameters and Color Strength (K/S)

Dyeing Method	Dye	Temperature (°C)	Time (min)	K/S Value	Reference
Conventional	Azo Disperse Dye	100	60	8.82	
Ultrasonic	Azo Disperse Dye	80	60	9.07	
Conventional	Disperse Red 343	130	60	-	
Ultrasonic	Disperse Red 343	130	30	Optimized	

Table 2: Dye Exhaustion and UV Protection Factor (UPF)

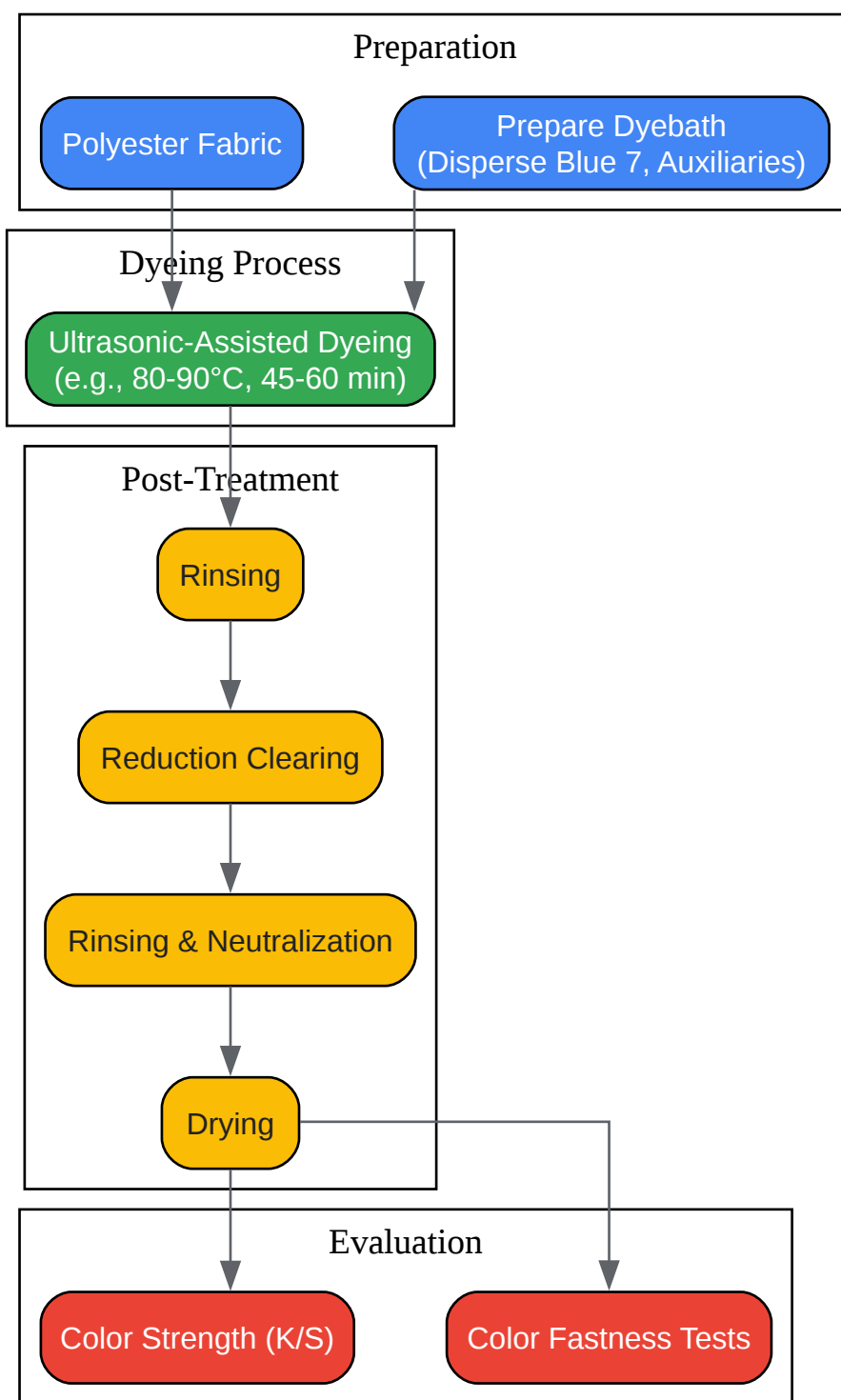
Dyeing Method	Dye	Dye Exhaustion (%)	UPF	Reference
Conventional	Azo Disperse Dye 1	54.56	-	
Ultrasonic	Azo Disperse Dye 1	71.07	Higher	
Conventional	Azo Disperse Dye 2	-	Lower	
Ultrasonic	Azo Disperse Dye 2	-	Higher	

Table 3: Color Fastness Properties

Dyeing Method	Dye	Washing Fastness (Staining)	Washing Fastness (Color Change)	Rubbing Fastness (Dry)	Rubbing Fastness (Wet)	Light Fastness	Reference
Ultrasonic	Disperse Red 343	4-5	4-5	4-5	4	5	

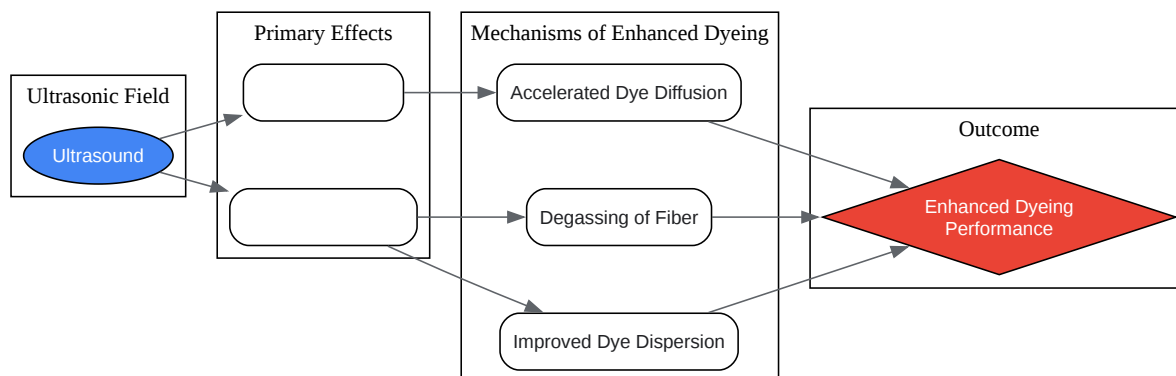
Visualizations

The following diagrams illustrate the experimental workflow and the proposed mechanism of ultrasonic-assisted dyeing.



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Caption: Experimental workflow for ultrasonic-assisted dyeing of polyester with **Disperse Blue 7**.



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Caption: Mechanism of ultrasonic-assisted dyeing enhancement.

- To cite this document: BenchChem. [Application Notes and Protocols for Ultrasonic-Assisted Dyeing of Disperse Blue 7]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1200070#ultrasonic-assisted-dyeing-methods-for-disperse-blue-7\]](https://www.benchchem.com/product/b1200070#ultrasonic-assisted-dyeing-methods-for-disperse-blue-7)

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